Technical Guide: Basic Research Applications of Hirudin (54-65) (Desulfated)

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Compound of Interest

Compound Name:	*Hirudin (54-65) (desulfated)*
Cat. No.:	*B053624*

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Executive Summary

Hirudin (54-65) (desulfated) is a synthetic dodecapeptide analogue of the C-terminal domain of hirudin, the potent thrombin inhibitor derived from the medicinal leech (Hirudo medicinalis).[1] Unlike full-length hirudin or bivalirudin, this fragment binds exclusively to the Anion-Binding Exosite I of thrombin without occupying the catalytic active site.

This unique mechanism makes it an indispensable tool for "uncoupling" thrombin's functions. It allows researchers to selectively block thrombin's interaction with macromolecular substrates (fibrinogen, PAR-1, Factor V) while retaining the enzyme's ability to cleave small synthetic substrates. This guide details the mechanistic grounding, comparative pharmacology, and validated protocols for utilizing this reagent in hemostasis and structural biology research.

Part 1: Molecular Architecture & Mechanism

Peptide Sequence and Properties

The peptide corresponds to residues 54 through 65 of the native hirudin sequence.[1][2][3][4] In the native protein, Tyrosine-63 is sulfated, a modification critical for picomolar affinity. The desulfated research grade is a cost-effective alternative for Exosite I mapping.

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- Sequence: Gly-Asp-Phe-Glu-Glu-Ile-Pro-Glu-Glu-Tyr-Leu-Gln (GDFEEIPEEYLQ)
- Molecular Weight: ~1468.5 Da[1]
- Isoelectric Point (pI): ~3.0 (Highly acidic due to four Glutamate and one Aspartate residues)
- Solubility: Soluble in water and neutral buffers; acidic residues ensure high solubility at physiological pH.

Mechanism of Action: The "Exosite Inhibitor"

Thrombin possesses two distinct electropositive regions known as exosites.

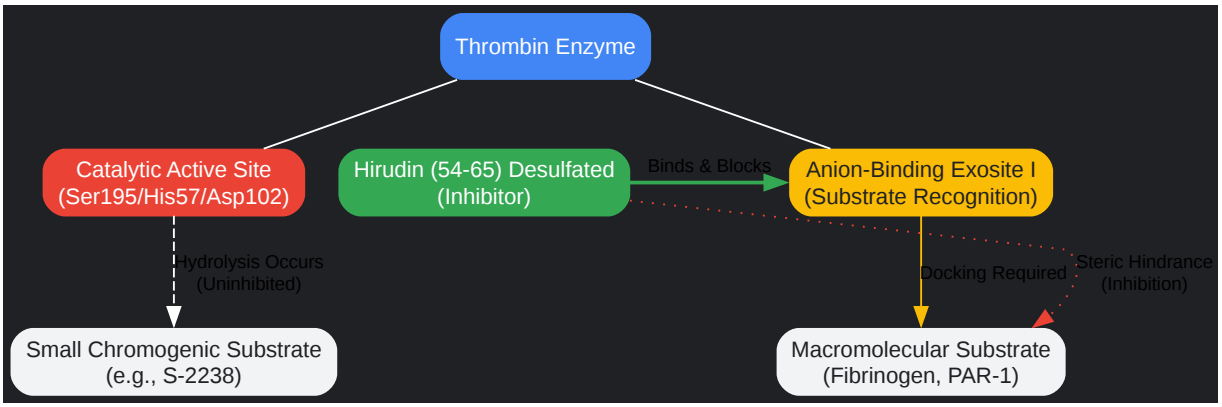
- Active Site: The catalytic triad (His57, Asp102, Ser195) responsible for peptide bond hydrolysis.
- Exosite I (Anion-Binding Exosite): A positively charged surface patch distant from the active site that orients large substrates (Fibrinogen, PAR-1, Thrombomodulin) for cleavage.

Hirudin (54-65) binds electrostatically to Exosite I. This binding event sterically hinders the docking of fibrinogen but does not occlude the active site. Consequently, thrombin bound to Hirudin (54-65) cannot clot fibrinogen but can still cleave small chromogenic substrates (e.g., S-2238).

Mechanistic Visualization

The following diagram illustrates the uncoupling mechanism where the peptide blocks macromolecular docking but leaves the catalytic site exposed.

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Caption: Hirudin (54-65) saturates Exosite I, preventing Fibrinogen docking, while the Active Site remains free to process small molecules.

Part 2: Comparative Pharmacology

Researchers must distinguish between the desulfated fragment, the sulfated fragment, and full-length inhibitors. The desulfated form is a "low-affinity" probe, which is advantageous when reversible inhibition or high-concentration competition assays are required.

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Feature	Hirudin (54-65) Desulfated	Hirudin (54-65) Sulfated	Recombinant Hirudin (Full Length)
Target Site	Exosite I Only	Exosite I Only	Active Site + Exosite I
Affinity ( )	0.2 – 5.0 M	~0.025 M (25 nM)	< 1 pM (Tight binding)
Catalytic Block	No	No	Yes
Key Use Case	Exosite mapping, negative control for active site inhibitors	High-affinity Exosite blockade	Complete thrombin shutdown
Cost/Stability	Low Cost / High Stability	High Cost / Sulfation is labile	Moderate / Complex folding

Scientific Insight: The desulfated peptide binds with approximately 10-20 fold lower affinity than the sulfated version (Skrzypczak-Jankun et al., 1991). However, at concentrations

M, it achieves full saturation of Exosite I, making it sufficient for most in vitro biochemical assays without the expense of the sulfated analog.

Part 3: Experimental Protocols

Protocol A: Selective Inhibition of Fibrinogen Clotting

Objective: To demonstrate that a biological effect is dependent on Exosite I docking. Principle: Hirudin (54-65) will prolong clotting time by preventing fibrinogen binding, even though the enzyme is catalytically active.

Reagents:

- Human

  -Thrombin (0.1 NIH U/mL final).

- Fibrinogen (2 mg/mL).

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- Hirudin (54-65) Desulfated (Stock: 1 mM in TBS).
- Buffer: TBS (50 mM Tris, 150 mM NaCl, pH 7.4, 0.1% BSA).

Workflow:

- Preparation: Dilute Thrombin to 1.0 NIH U/mL in TBS.
- Incubation: Mix 10

  L of Thrombin with 10

  L of Hirudin (54-65) at varying concentrations (0, 1, 10, 50, 100

  M). Incubate for 10 minutes at 37°C.

  - Note: Pre-incubation is critical to establish the equilibrium at Exosite I.
- Initiation: Add 80

  L of Fibrinogen (pre-warmed).
- Measurement: Measure time to clot formation (turbidity at 405 nm or mechanical coagulometer).
- Result: Clotting time should increase dose-dependently.

  is typically observed in the 2–5

  M range.

Protocol B: The "Negative Control" (Amidolytic Assay)

Objective: To verify the integrity of the peptide and the enzyme active site. Principle: Small chromogenic substrates do not require Exosite I. Therefore, Hirudin (54-65) should not inhibit this reaction. If inhibition is observed, the peptide may be contaminated or the thrombin concentration is too low relative to the inhibitor.

Reagents:

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- Chromogenic Substrate S-2238 (H-D-Phe-Pip-Arg-pNA).
- Hirudin (54-65) Desulfated.[1][3][4]

Workflow:

- Incubation: Mix Thrombin (1 nM final) with Hirudin (54-65) (10

  M final, saturating concentration). Incubate 10 min at 37°C.
- Control: Prepare a parallel tube with Thrombin + Buffer (No inhibitor).
- Initiation: Add S-2238 (100

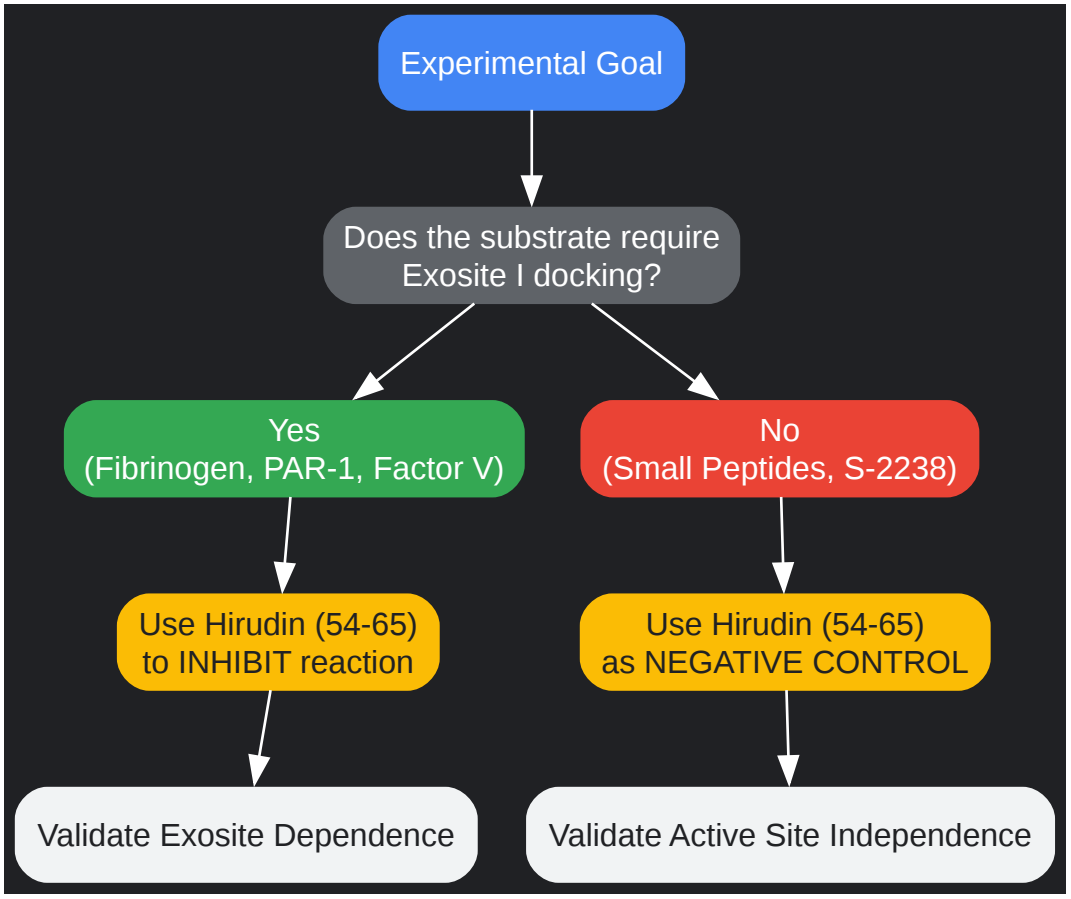
  M final).
- Measurement: Monitor Absorbance at 405 nm (release of p-nitroaniline) kinetically for 5 minutes.
- Validation: The slope (

) of the Hirudin sample should be identical (within 5-10%) to the Control.
  - Critical Check: If the slope decreases significantly, check for non-specific aggregation or contaminants in the peptide preparation.

Part 4: Experimental Decision Tree

Use this workflow to determine when to deploy Hirudin (54-65) in your research.

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Caption: Decision logic for utilizing Hirudin (54-65) based on substrate size and binding requirements.

Part 5: References

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